

Personal protective equipment for handling 1-Azidooctane

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Compound of Interest

Compound Name: 1-Azidooctane

Cat. No.: B1266841

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Essential Safety and Handling Guide for 1-Azidooctane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **1-Azidooctane**. Adherence to these procedures is essential for ensuring laboratory safety and mitigating potential hazards.

Chemical and Physical Properties

1-Azidooctane is an organic azide that requires careful handling due to its potential hazards. A summary of its key properties is provided below.

Property	Value	Reference
Molecular Formula	C8H17N3	[1] [2] [3]
Molecular Weight	155.24 g/mol	[1] [2] [3]
CAS Number	7438-05-3	[1] [2] [3]
Appearance	Not specified, handle as potentially hazardous	
Density	840.00 kg/m ³ at 293.00 K	[1]
Octanol/Water Partition Coefficient (logP _{oct/wat})	3.657	[1]

Personal Protective Equipment (PPE)

Due to the hazardous nature of organic azides, a comprehensive suite of personal protective equipment must be worn at all times. This includes, but is not limited to, the following:

PPE Category	Specific Requirements	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[4] Discard immediately if contact with 1-Azidooctane occurs.	To prevent skin absorption of the toxic compound.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.[5] A face shield is required when mixing or handling larger quantities.[4]	To protect against splashes and potential explosions.
Body Protection	A flame-resistant lab coat.[6] Consider a chemical-resistant apron for mixing and transfers.	To protect skin from spills and provide a barrier against fire.
Footwear	Closed-toe, chemical-resistant shoes or boots. Pant legs should be worn outside of boots.[5]	To protect feet from spills.
Respiratory Protection	Work in a certified chemical fume hood.[7][8] If there is a risk of inhalation, a respirator with an appropriate cartridge for organic vapors should be used.[5]	To prevent inhalation of toxic vapors.

Operational Plan: Handling Protocol

All manipulations of **1-Azidooctane** must be conducted in a well-ventilated chemical fume hood.[7][8]

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the fume hood is clean and uncluttered.

- Assemble all necessary equipment and reagents before handling **1-Azidooctane**.
- Have appropriate quenching and spill cleanup materials readily available.
- Dispensing:
 - Use compatible, non-sparking tools and equipment.[9]
 - Avoid friction, grinding, or any action that could lead to shock.[10]
 - Keep the container tightly closed when not in use.[9]
- Reaction Setup:
 - If heating is required, use a controlled heating source such as an oil bath. Avoid open flames.[9]
 - Ensure the reaction is properly vented within the fume hood.
- Post-Reaction:
 - Quench any excess **1-Azidooctane** in the reaction mixture before workup (see Section 4).
 - Clean all equipment thoroughly after use.

Disposal Plan: Quenching and Waste Disposal

Unused or residual **1-Azidooctane** must be quenched before disposal. Do not dispose of active azides down the drain or in regular waste.

Quenching Protocol for Residual **1-Azidooctane**:

This procedure should be performed in a chemical fume hood.

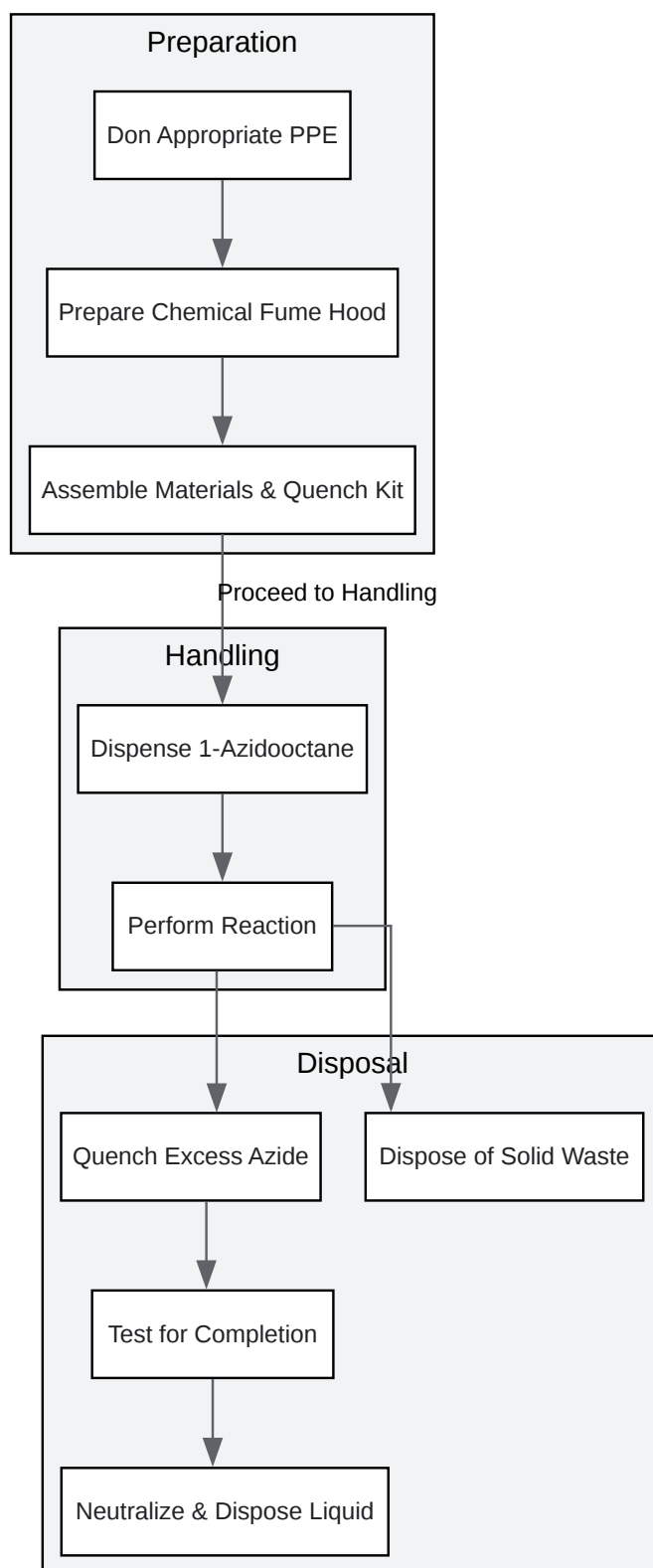
- Dilution: In a three-necked flask equipped with a stirrer and an addition funnel, dilute the azide-containing solution with water to a concentration not exceeding 5%.[7][8][10]
- Addition of Sodium Nitrite: With stirring, add a 20% aqueous solution of sodium nitrite. Use 1.5 g of sodium nitrite for every gram of sodium azide.[7][10]

- Acidification: Slowly add a 20% aqueous solution of sulfuric acid dropwise from the addition funnel until the reaction mixture is acidic (test with pH paper).^[7] Gas evolution (nitrogen and nitric oxide) will occur.
- Completion Test: Once gas evolution ceases, test for the presence of excess nitrite using starch-iodide paper. A blue color indicates that the quenching is complete.^{[7][8]}
- Final Disposal: The quenched, neutralized solution, if free of other hazardous materials, can be disposed of as aqueous waste according to institutional guidelines.^[7]

Waste Disposal:

- All solid waste contaminated with **1-Azido-octane** (e.g., gloves, paper towels) should be collected in a designated, labeled hazardous waste container.
- Quenched liquid waste should be collected in a separate, labeled hazardous waste container.
- Never mix azide-containing waste with acidic waste, as this can generate highly toxic and explosive hydrazoic acid.
- Avoid using halogenated solvents like dichloromethane or chloroform with azides, as they can form explosive compounds.^[10]

Experimental Workflow Diagram



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